

# Application Notes and Protocols: Nitration of N-(4-fluoro-2-methoxyphenyl)acetamide

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## Compound of Interest

Compound Name: 4-Fluoro-2-methoxy-5-nitroaniline

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This document provides a detailed protocol for the nitration of N-(4-fluoro-2-methoxyphenyl)acetamide, a key reaction in the synthesis of various pharmaceutical intermediates. The procedure outlines the preparation of the starting material and its subsequent nitration to yield N-(4-fluoro-2-methoxy-5-nitrophenyl)acetamide.

## Data Presentation

The following tables summarize the quantitative data for the key steps in this synthesis.

Table 1: Synthesis of N-(4-fluoro-2-methoxyphenyl)acetamide

Reactant/Reagent	Molecular Formula	Molecular Weight (g/mol)	Quantity	Moles	Yield (%)
4-fluoro-2-methoxyaniline	C <sub>7</sub> H <sub>8</sub> FNO	141.14	380 g	2.69	
Acetic Anhydride	C <sub>4</sub> H <sub>6</sub> O <sub>3</sub>	102.09	439 g	4.30	
Acetic Acid	C <sub>2</sub> H <sub>4</sub> O <sub>2</sub>	60.05	950 ml	-	
Product	C <sub>9</sub> H <sub>10</sub> FNO <sub>2</sub>	183.18	410 g	2.24	83.13

Table 2: Nitration of N-(4-fluoro-2-methoxyphenyl)acetamide

Reactant/Reagent	Molecular Formula	Molecular Weight (g/mol)	Quantity	Moles	Yield (%)
N-(4-fluoro-2-methoxyphenyl)acetamide	C <sub>9</sub> H <sub>10</sub> FNO <sub>2</sub>	183.18	410 g	2.24	
Sulfuric Acid	H <sub>2</sub> SO <sub>4</sub>	98.08	1025 ml	-	
Fuming Nitric Acid	HNO <sub>3</sub>	63.01	-	-	
Product	C <sub>9</sub> H <sub>9</sub> FN <sub>2</sub> O <sub>4</sub>	228.18	400 g	1.75	78.30

## Experimental Protocols

The following protocols are adapted from a patented, large-scale synthesis and provide a detailed methodology for the preparation of N-(4-fluoro-2-methoxy-5-nitrophenyl)acetamide.

### Step 1: Preparation of N-(4-fluoro-2-methoxyphenyl)acetamide

This step involves the acetylation of 4-fluoro-2-methoxyaniline.

Materials:

- 4-fluoro-2-methoxyaniline (380 g)
- Acetic acid (950 ml)
- Acetic anhydride (439 g)
- Water
- Ethyl acetate
- Petroleum ether
- Dry round bottom flask

Procedure:

- To a dry round bottom flask, add acetic acid (950 ml) and 4-fluoro-2-methoxyaniline (380 g).
- Stir the reaction mass at 25-30°C for 10-15 minutes.
- Slowly add acetic anhydride (439 g) to the reaction mass at 25-35°C over a period of 1.0-2.0 hours.
- Heat the reaction mass to 90°C and stir at the same temperature for 3.0-5.0 hours.
- Decompose the reaction mass in water (1000 ml) and stir at 25-30°C for 1.0-2.0 hours.
- Filter the solid and wash with water (300 ml).
- Extract the reaction mass with ethyl acetate (2000 ml).
- The solvent is distilled out under vacuum.
- Add petroleum ether (500 ml) to the residue, cool to below 10°C, and stir for 30 minutes.

- Filter the solid and wash with petroleum ether (150 ml).
- Dry the solid at 50-60°C for 3-5 hours to yield N-(4-fluoro-2-methoxyphenyl)acetamide (Yield - 410 g; 83.13%).<sup>[1]</sup>

## Step 2: Nitration of N-(4-fluoro-2-methoxyphenyl)acetamide

This step describes the nitration of the previously synthesized acetamide.

Materials:

- N-(4-fluoro-2-methoxyphenyl)acetamide (410 g)
- Sulfuric acid (1025 ml)
- Fuming nitric acid
- Chilled water
- Dry round bottom flask

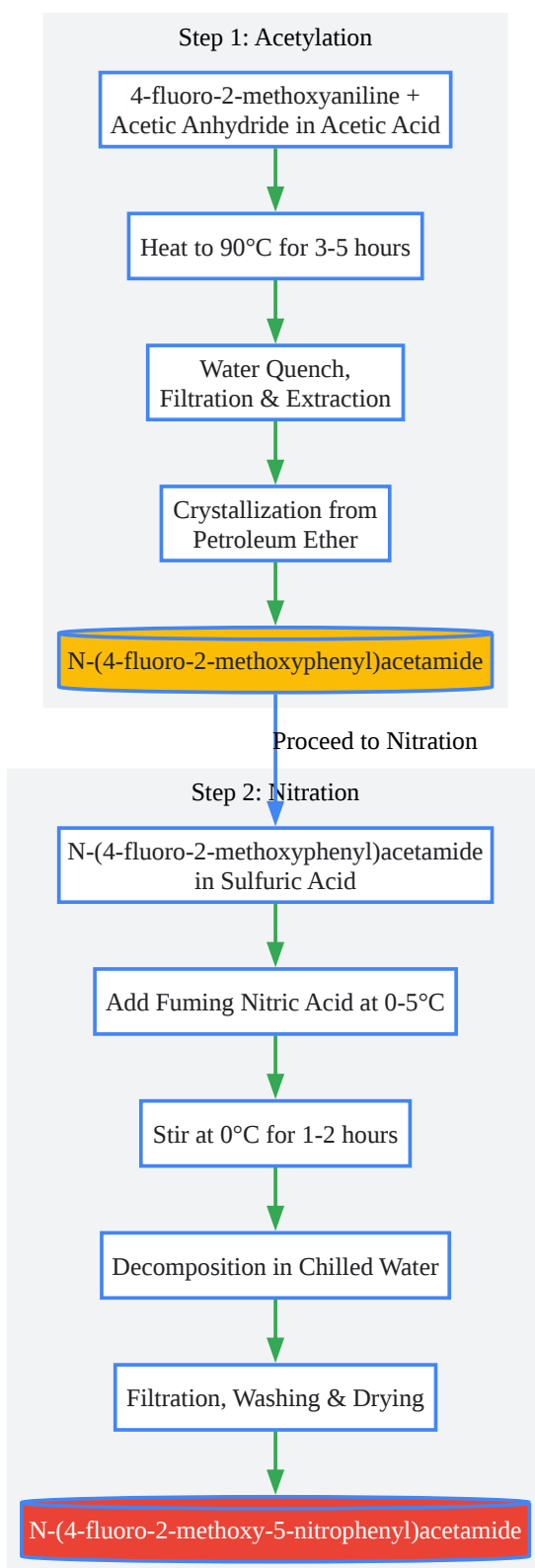
Procedure:

- In a dry round bottom flask, add sulfuric acid (1025 ml) and N-(4-fluoro-2-methoxyphenyl)acetamide (410 g).
- Cool the reaction mass to 0°C.
- Add fuming nitric acid to the reaction mass at 0-5°C over 4-6 hours and stir at 0°C for 1.0-2.0 hours.
- Slowly decompose the reaction mass into chilled water (3500 ml).
- Stir the reaction mass for 1.0 - 2.0 hours.
- Stir the reaction mass at 25-35°C for 3.0 hours.

- Filter the solid, wash with water (1000 ml), and dry at 50-60°C for 3-5 hours to yield N-(4-fluoro-2-methoxy-5-nitrophenyl)acetamide (Yield - 400 g; 78.30%).[\[1\]](#)

## Visualizations

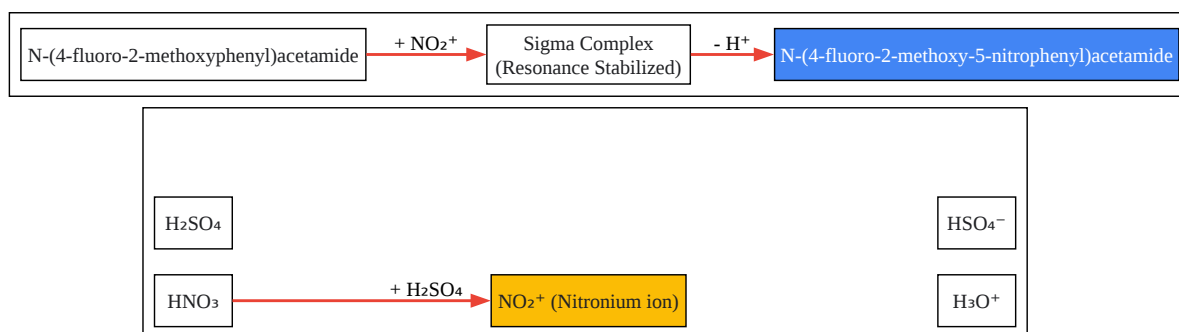
## Experimental Workflow



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Caption: Experimental workflow for the synthesis of N-(4-fluoro-2-methoxy-5-nitrophenyl)acetamide.

## Reaction Mechanism



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Caption: Electrophilic aromatic substitution mechanism for the nitration reaction.

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## References

- 1. niainnovation.in [niainnovation.in]
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